

An In-depth Technical Guide to 5-(Dimethylaminomethyl)furfuryl alcohol hydrochloride

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Compound of Interest

Compound Name: 5-(Dimethylaminomethyl)furfuryl alcohol hydrochloride

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Abstract

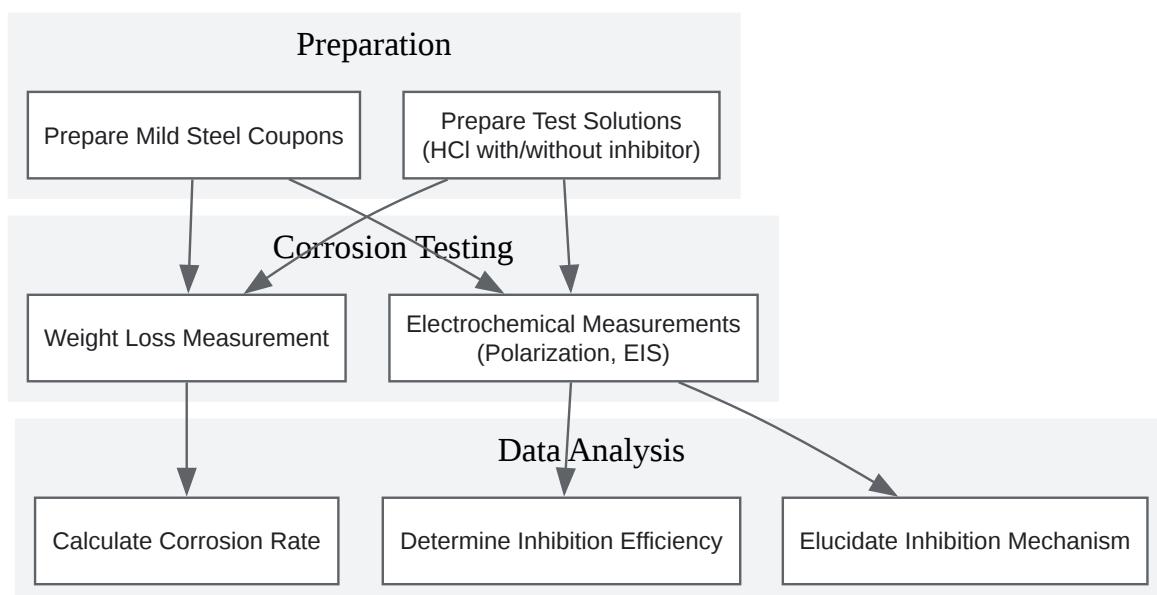
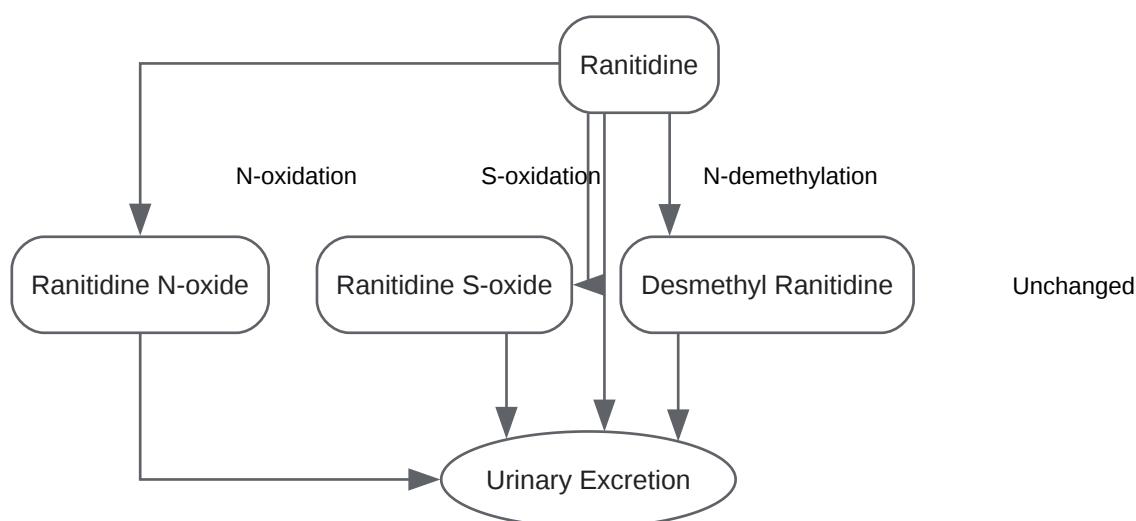
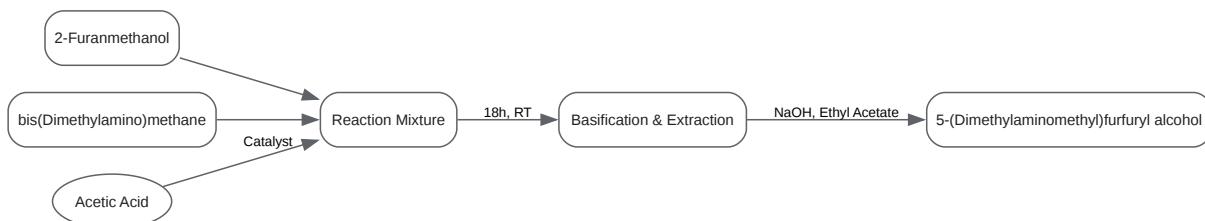
This technical guide provides a comprehensive overview of **5-(Dimethylaminomethyl)furfuryl alcohol hydrochloride**, a furan derivative primarily known as Ranitidine Impurity F. The document details its chemical structure, physicochemical properties, and synthesis. While its biological activity is not extensively studied, its role as a corrosion inhibitor is discussed. This guide aims to be a valuable resource for professionals in research and drug development by consolidating available data, including experimental protocols and structural information.

Chemical Identity and Structure

5-(Dimethylaminomethyl)furfuryl alcohol hydrochloride is the hydrochloride salt of 5-(Dimethylaminomethyl)furfuryl alcohol. It is classified as a furan derivative.

Chemical Structure:

The chemical structure of **5-(Dimethylaminomethyl)furfuryl alcohol hydrochloride** is presented below. The molecule consists of a furan ring substituted with a dimethylaminomethyl group at the 5-position and a hydroxymethyl group at the 2-position. The amine is protonated to form the hydrochloride salt.



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